

Isotopic Purity and Quality Analysis of Menaquinone-9-13C6: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the isotopic purity of Menaquinone-9-¹³C₆ (MK-9-¹³C₆), a stable isotope-labeled internal standard crucial for robust quantification in mass spectrometry-based bioanalytical studies. Understanding the isotopic and chemical purity of such standards is paramount for ensuring data accuracy and reliability in drug development and metabolic research.

Data Presentation: Isotopic and Chemical Purity

The isotopic and chemical purity of commercially available Menaquinone-9-13C₆ are critical parameters for its use as an internal standard. The following table summarizes the typical specifications from leading suppliers.



Parameter	Specification	Supplier/Source
Isotopic Purity	≥99 atom % ¹³ C	Sigma-Aldrich
99%	Cambridge Isotope Laboratories, Inc. (Eurisotop) [1][2]	
Chemical Purity	≥95% (CP)	Sigma-Aldrich
95.0%	Cambridge Isotope Laboratories, Inc. (Eurisotop) [1]	

Experimental Protocols for Quality Determination

The determination of isotopic and chemical purity for stable isotope-labeled compounds like Menaquinone-9-¹³C₆ involves a multi-step analytical workflow. While specific protocols are proprietary to manufacturers, the general methodologies can be outlined based on standard analytical practices for similar compounds, such as Menaquinone-4-¹³C₆.

- 1. Chemical Purity Assessment by High-Performance Liquid Chromatography (HPLC)
- Objective: To determine the percentage of the desired compound (Menaquinone-9) relative to any impurities.
- Methodology:
 - Instrumentation: A standard HPLC system equipped with a UV detector.
 - Column: A reverse-phase C18 column is typically used for the separation of lipophilic compounds like menaquinones.
 - Mobile Phase: A gradient of organic solvents (e.g., methanol, acetonitrile) and water.
 - Detection: UV absorbance is monitored at wavelengths characteristic of the naphthoquinone ring system (e.g., 248, 270 nm).

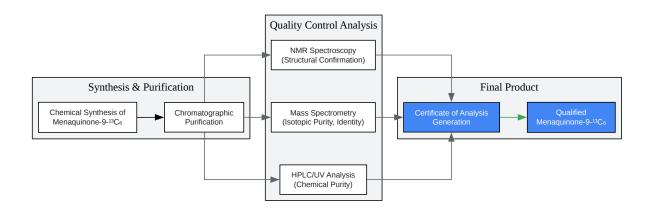


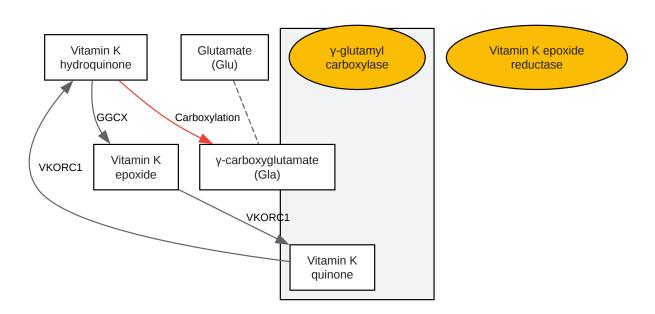
- Quantification: The peak area of Menaquinone-9 is compared to the total area of all detected peaks to calculate the percentage purity.
- 2. Identity Confirmation and Isotopic Purity by Mass Spectrometry (MS)
- Objective: To confirm the molecular weight of the labeled compound and assess the extent of 13C incorporation.
- Methodology:
 - Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) coupled to an appropriate ionization source (e.g., ESI, APCI).
 - Analysis: The instrument is calibrated and operated in a high-resolution mode to accurately determine the mass-to-charge ratio (m/z) of the molecular ion.
 - Data Interpretation: The observed mass of Menaquinone-9-13C₆ should correspond to its theoretical mass, which is approximately 6 atomic mass units higher than the unlabeled analogue. The isotopic distribution pattern is analyzed to confirm the incorporation of six ¹³C atoms and to ensure the absence of significant amounts of M+0 to M+5 species, which would indicate incomplete labeling.
- 3. Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy
- Objective: To confirm the chemical structure and the position of the ¹³C labels.
- Methodology:
 - Instrumentation: A high-field NMR spectrometer.
 - ¹H NMR: Confirms the overall proton structure of the molecule.
 - ¹³C NMR: Directly observes the ¹³C signals. In the case of Menaquinone-9-¹³C₆, the signals corresponding to the labeled carbon atoms in the naphthoquinone ring will be significantly enhanced, confirming the labeling pattern. The absence of signals at the chemical shifts of the unlabeled positions further verifies the labeling specificity.



Visualizations: Workflows and Pathways

The following diagrams illustrate the general quality control workflow for isotopically labeled menaquinones and a simplified representation of Vitamin K's role in the vitamin K cycle.





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References

- 1. SmallMolecules.com | VITAMIN K2 (MENAQUINONE MK-9) (4',5,6,7,8,8'-13C6, 99%) CHEMICAL PURITY 95% (1 MG) from cilmkt | SmallMolecules.com [smallmolecules.com]
- 2. VITAMIN K2 (MENAQUINONE MK-9) | Eurisotop [eurisotop.com]
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